

Thermophysical Properties of Propyl Hexanoate: A Technical Guide

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Compound of Interest

Compound Name: *Propyl hexanoate*

Cat. No.: *B1201940*

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Introduction

Propyl hexanoate ($C_9H_{18}O_2$), also known as propyl caproate, is a hexanoate ester formed from the condensation of hexanoic acid and propan-1-ol.^[1] It is recognized by its characteristic fruity aroma, often described as being similar to blackberries or pineapple.^[1] Beyond its significant use as a flavoring and fragrance agent, **propyl hexanoate** serves as a solvent for polar organic compounds, making an understanding of its physical and thermal properties essential for its application in chemical synthesis, product formulation, and various industrial processes.^[1]

This technical guide provides a summary of the core thermophysical properties of **propyl hexanoate**. It details the standard experimental methodologies used for their determination and serves as a reference for professionals in research and development. While extensive temperature-dependent data for **propyl hexanoate** is not readily available in the literature, this guide presents the established single-point data and includes comparative data for a similar ester, ethyl hexanoate, to illustrate typical thermophysical behavior as a function of temperature.

Core Physical and Chemical Properties

A summary of the fundamental physical and chemical properties of **propyl hexanoate** is presented below. These values are critical for a wide range of calculations and process

modeling.

Property	Value	Unit	Reference(s)
Molecular Formula	C ₉ H ₁₈ O ₂	-	[2]
Molar Mass	158.24	g·mol ⁻¹	[2]
Appearance	Clear, colorless liquid	-	
Normal Boiling Point	186 - 187	°C	
Melting Point	-68 to -69	°C	
Density (at 25°C)	0.867	g·mL ⁻¹	
Refractive Index (at 20°C)	1.412	-	
Solubility in Water	101.9 (estimated)	mg·L ⁻¹ @ 25°C	
Flash Point	51.67	°C	

Density

Density is a fundamental property that relates the mass of a substance to the volume it occupies. For liquids, density is highly dependent on temperature, typically decreasing as temperature increases.

Quantitative Data for Propyl Hexanoate

Specific experimental data detailing the temperature dependence of **propyl hexanoate's** density is limited. The standard density is reported at 25°C.

Temperature (°C)	Density (g·mL ⁻¹)
25	0.867

Data sourced from ChemBK.

Comparative Data: Temperature Dependence of Ethyl Hexanoate Density

To illustrate the typical behavior of alkyl hexanoates, the following table presents critically evaluated data for the density of liquid ethyl hexanoate at various temperatures.

Temperature (K)	Density (g·cm ⁻³)
288.15	0.8753
293.15	0.8708
298.15	0.8663
303.15	0.8617
313.15	0.8526
323.15	0.8434
333.15	0.8341
343.15	0.8247
353.15	0.8152

Data sourced from NIST/TRC Web Thermo Tables for Ethyl Hexanoate.

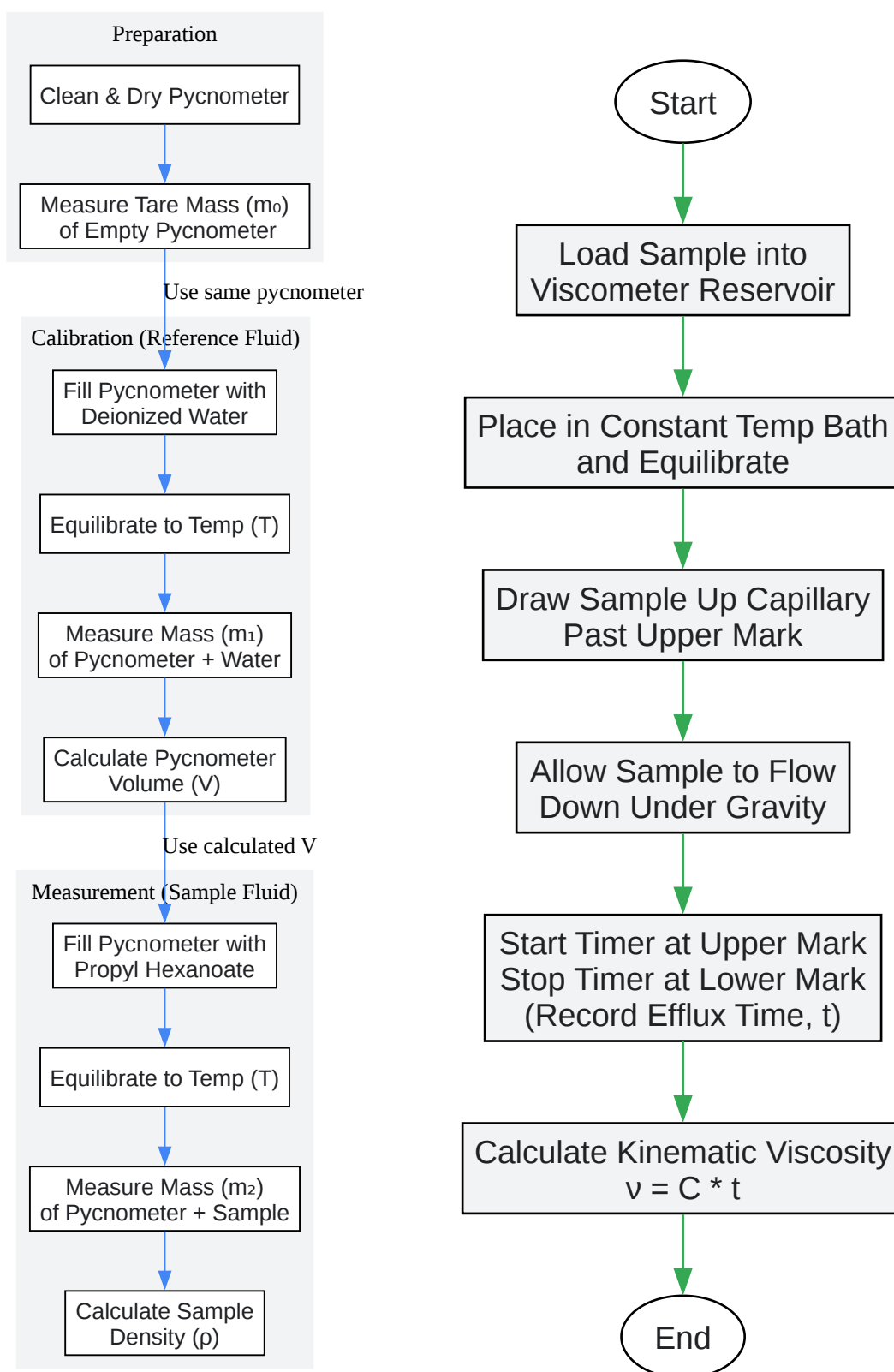
Experimental Protocol: Density Measurement by Pycnometry

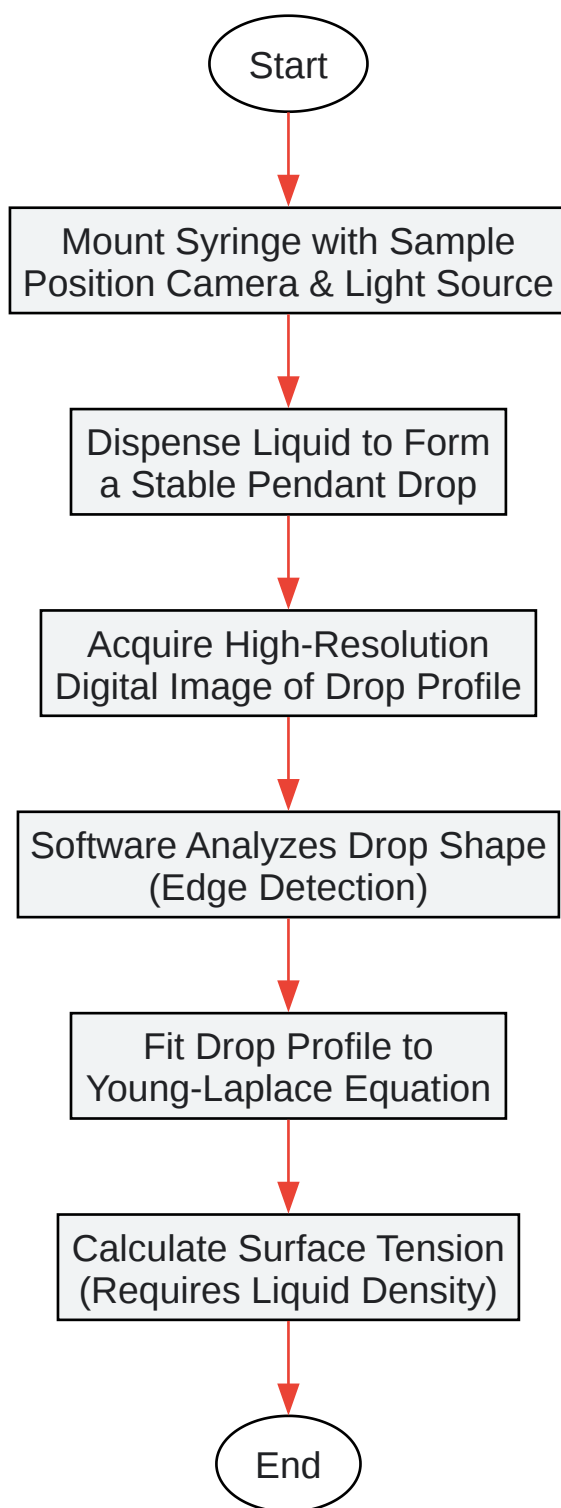
Pycnometry is a highly precise method for determining the density of a liquid by measuring the mass of a precisely known volume. The instrument, a pycnometer, is a glass flask with a specific, calibrated volume, often fitted with a stopper containing a fine capillary tube.

Methodology:

- Preparation: The pycnometer and its stopper are thoroughly cleaned and dried.

- Tare Mass: The mass of the empty, dry pycnometer (m_0) is measured using a high-precision analytical balance.
- Reference Fluid Mass: The pycnometer is filled with a reference liquid of a well-known density (e.g., deionized water), ensuring the liquid fills the capillary of the stopper. Any excess liquid is carefully wiped from the exterior. The total mass (m_1) is recorded.
- Sample Fluid Mass: The pycnometer is emptied, dried, and then filled with the sample liquid (**propyl hexanoate**). The total mass (m_2) is recorded at a controlled temperature.
- Calculation:
 - The mass of the reference liquid is calculated: $m_{\text{ref}} = m_1 - m_0$.
 - The volume of the pycnometer is determined using the known density of the reference liquid (ρ_{ref}) at the measurement temperature: $V = m_{\text{ref}} / \rho_{\text{ref}}$.
 - The mass of the sample liquid is calculated: $m_{\text{sample}} = m_2 - m_0$.
 - The density of the sample liquid (ρ_{sample}) is then calculated: $\rho_{\text{sample}} = m_{\text{sample}} / V$.





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References

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- 2. Propyl hexanoate | C₉H₁₈O₂ | CID 12293 - PubChem [pubchem.ncbi.nlm.nih.gov]
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